

Personal protective equipment for handling WAY-606344

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Compound of Interest

Compound Name: WAY-606344

Cat. No.: B12863325

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Essential Safety and Handling Guide for WAY-100635

Important Note for Researchers: Initial searches for "**WAY-606344**" did not yield a matching compound. It is highly likely that this was a typographical error and the intended compound is WAY-100635, a well-documented and potent 5-HT_{1A} receptor antagonist used in neuroscience research. This document provides safety and handling information for WAY-100635.

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling WAY-100635. The following procedures are designed to ensure the safe handling, use, and disposal of this potent research chemical.

Summary of Safety and Physical Properties

While a Safety Data Sheet (SDS) for WAY-100635 (maleate) from Cayman Chemical indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), its potent pharmacological activity necessitates careful handling.^[1] The following table summarizes key safety and physical property information.

Parameter	Information	Source
Chemical Name	N-[2-[4-(2-Methoxyphenyl)-1-piperazinyl]ethyl]-N-2-pyridinylcyclohexanecarboxamide maleate	Tocris Bioscience
CAS Number	1092679-51-0 (maleate salt)	Cayman Chemical[1]
Molecular Formula	C25H34N4O2 · C4H4O4	Tocris Bioscience
Molecular Weight	538.64 g/mol (maleate salt)	Tocris Bioscience
Appearance	Off-white solid	Sigma-Aldrich[2]
Solubility	Soluble in water to 25 mM	R&D Systems
Storage Temperature	2-8°C or desiccate at room temperature	Sigma-Aldrich, Tocris Bioscience[2]
GHS Hazard Classification	Not classified	Cayman Chemical[1]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	Cayman Chemical[1]

Operational Plan for Handling WAY-100635

Given the potent biological activity of WAY-100635, a cautious approach to handling is warranted to minimize the risk of accidental exposure.

Personal Protective Equipment (PPE)

A standard suite of PPE should be worn at all times when handling WAY-100635 in solid or solution form.

- **Gloves:** Nitrile gloves should be worn to prevent skin contact. Double-gloving is recommended when handling the pure solid or concentrated solutions.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory to protect against accidental splashes.
- **Lab Coat:** A clean, buttoned lab coat should be worn to protect clothing and skin.

- **Respiratory Protection:** While the compound is a non-volatile solid, a dust mask or respirator (e.g., N95) is recommended when handling larger quantities of the powder to prevent inhalation.

Engineering Controls

- **Ventilation:** All handling of the solid compound, including weighing and preparing stock solutions, should be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- **Designated Area:** It is advisable to designate a specific area within the laboratory for handling potent compounds like WAY-100635 to prevent cross-contamination.

Experimental Protocols

a. Weighing the Compound:

- Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure.
- Use a microbalance with a draft shield to accurately weigh small quantities.
- Handle the solid with a dedicated spatula.
- Carefully clean the balance and surrounding area with a damp cloth or wipe after weighing to remove any residual powder.

b. Preparing Stock Solutions:

- Ensure all necessary equipment (vials, solvent, pipettes) is readily available in the fume hood.
- Add the solvent to the pre-weighed solid in a sealed container (e.g., a screw-cap vial).
- WAY-100635 maleate is soluble in water up to 25 mM.^[3]
- Close the container and mix by vortexing or sonication until the solid is completely dissolved.

- Clearly label the container with the compound name, concentration, solvent, and date of preparation.

c. Storage:

- Solid: Store the solid compound in a tightly sealed container, desiccated at room temperature or at 2-8°C as recommended by the supplier.[\[2\]](#)[\[4\]](#)
- Solutions: Stock solutions should be stored in tightly sealed containers at -20°C or -80°C for long-term stability.[\[5\]](#) It is recommended to prepare fresh solutions or use small, pre-packaged sizes as solutions may be unstable.[\[6\]](#)

Disposal Plan

Proper disposal of WAY-100635 and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Chemical Waste: All unused solid compound and solutions containing WAY-100635 should be disposed of as chemical waste.
- Contaminated Materials: Disposable items that have come into contact with the compound, such as pipette tips, gloves, and wipes, should be collected in a designated, sealed waste bag and disposed of as chemical waste.
- Glassware: Contaminated glassware should be rinsed with a suitable solvent (e.g., ethanol or isopropanol) and the rinsate collected as chemical waste before washing.

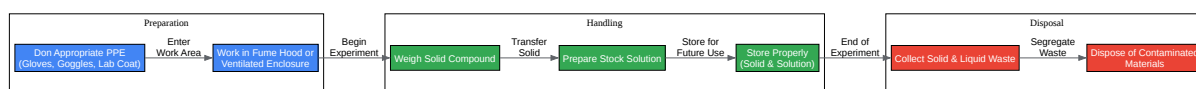
Emergency Procedures

In the event of accidental exposure, follow these first-aid measures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse opened eyes for several minutes under running water.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If symptoms persist, consult a doctor.[\[1\]](#)

- Ingestion: If the individual is conscious, wash out their mouth with water. Do not induce vomiting. Seek immediate medical attention.

Workflow for Safe Handling of WAY-100635



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Caption: Workflow for the safe handling of WAY-100635 from preparation to disposal.

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